

Molecular weight and formula of 5-Methyl-3-phenylisoxazole-4-carboxaldehyde

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Compound of Interest

Compound Name: 5-Methyl-3-phenylisoxazole-4-carboxaldehyde

Cat. No.: B1305841

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An In-Depth Technical Guide to 5-Methyl-3-phenylisoxazole-4-carboxaldehyde

Introduction

5-Methyl-3-phenylisoxazole-4-carboxaldehyde is a heterocyclic aldehyde that has garnered significant attention within the scientific community. Its unique molecular architecture, featuring a substituted isoxazole ring, positions it as a highly valuable and versatile intermediate in synthetic organic chemistry. The isoxazole moiety is a prominent scaffold in numerous biologically active compounds, and the presence of both an aldehyde and a phenyl group allows for a wide array of chemical transformations. This guide provides an in-depth examination of its chemical properties, a plausible synthetic pathway, and its critical applications in drug discovery and materials science, tailored for researchers and development professionals. The compound serves as a crucial building block for creating more complex molecular structures, particularly in the development of novel pharmaceuticals and agrochemicals.^[1]

Chemical Identity and Physicochemical Properties

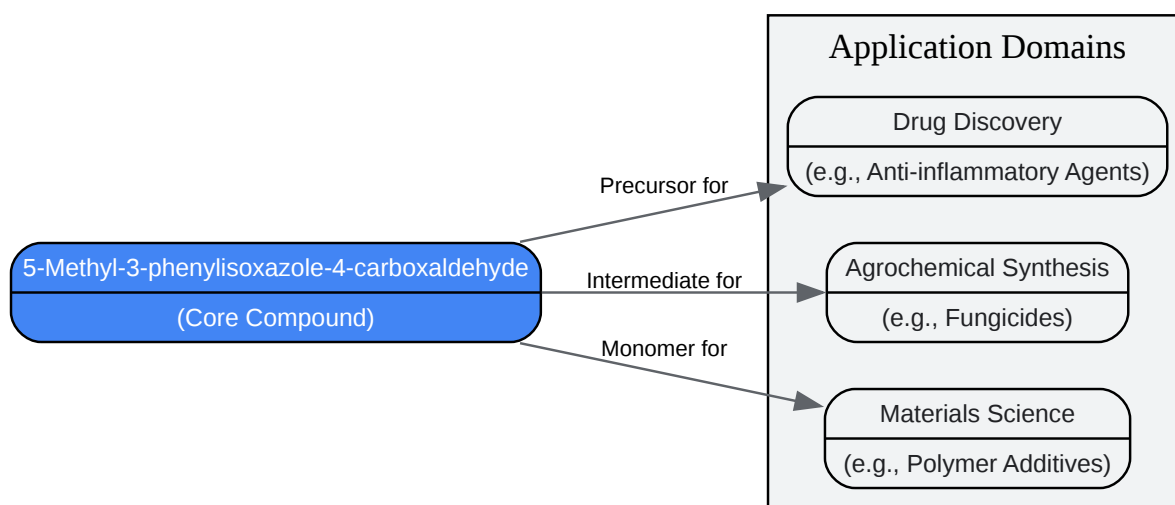
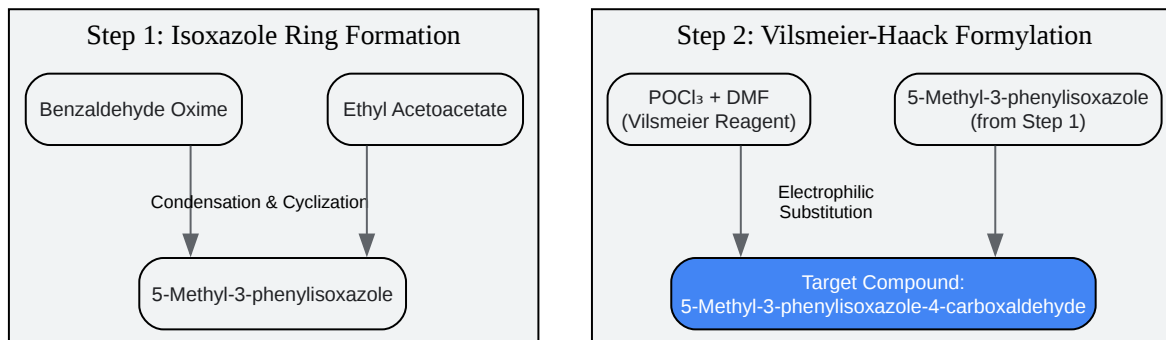
The fundamental characteristics of **5-Methyl-3-phenylisoxazole-4-carboxaldehyde** are summarized below. A precise understanding of these properties is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO ₂	[1] [2]
Molecular Weight	187.19 g/mol	[2]
IUPAC Name	5-methyl-3-phenylisoxazole-4-carbaldehyde	[2]
CAS Number	87967-95-1	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	48-55 °C	[1]
Purity	≥ 98% (HPLC)	[1]
Storage	Store at 0-8 °C	[1]

Synthesis and Mechanistic Considerations

The synthesis of **5-Methyl-3-phenylisoxazole-4-carboxaldehyde** typically involves a multi-step process that leverages classic heterocyclic chemistry principles. A highly effective and common method is the Vilsmeier-Haack reaction, which introduces a formyl group (aldehyde) onto an activated aromatic or heteroaromatic ring.

The logical starting point for this synthesis is the precursor 5-methyl-3-phenylisoxazole. This precursor can be synthesized through the condensation of benzaldehyde oxime with an acetoacetate derivative, followed by cyclization. Once the isoxazole ring is formed, it can be subjected to formylation. The Vilsmeier-Haack reagent, a complex of dimethylformamide (DMF) and phosphorus oxychloride (POCl₃), acts as an electrophile that attacks the electron-rich C4 position of the isoxazole ring. The choice of this specific reaction is predicated on its high efficiency and regioselectivity for formylating heterocyclic systems.



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